

Ethacrynic Acid-13C2,d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethacrynic acid-13C2,d5

Cat. No.: B12414189

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **Ethacrynic acid-13C2,d5**, covering its suppliers, pricing, technical specifications, and applications in scientific research.

Ethacrynic acid-13C2,d5 is a stable isotope-labeled version of ethacrynic acid, a potent loop diuretic. The incorporation of two carbon-13 atoms and five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantitative analysis. This guide delves into the technical details and methodologies relevant to its use in a research setting.

Supplier and Pricing Information

The availability and cost of **Ethacrynic acid-13C2,d5** can vary between suppliers. Researchers should inquire with individual companies for the most current pricing and availability.

Supplier	Product Code	Purity	Isotopic Enrichment	Price
Sussex Research Laboratories Inc.	SI050090	>95% (HPLC)[1]	>95%[1]	\$1,950.00 USD (pack size not specified)[1]
Clearsynth	CS-AI-00145	Not specified	Not specified	Inquire for quote[2]
MedchemExpress	HY-B1640S	Not specified	Not specified	Inquire for quote[3]
Gentaur	804-HY-B1640S	Not specified	Not specified	Inquire for quote[4]

Technical Specifications

Property	Value	Source
Molecular Formula	C ₁₁ ¹³ C ₂ H ₇ D ₅ Cl ₂ O ₄	[1][2]
Molecular Weight	310.15 g/mol	[1][2]
Alternate CAS Number (for non-labeled)	58-54-8	[1]
Storage Conditions	-20°C	[1]
Shipping Requirement	Ambient	[1]

Application in Research: Use as an Internal Standard

The primary application of **Ethacrynic acid-13C2,d5** in a research context is as an internal standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is considered the gold standard for compensating for matrix effects and variations in sample preparation and instrument response, thereby ensuring accurate quantification of the unlabeled analyte (ethacrynic acid).

Experimental Protocol: Quantification of Ethacrynic Acid in Biological Matrices using LC-MS/MS

The following is a representative protocol for the use of **Ethacrynic acid-13C2,d5** as an internal standard. This protocol is a general guideline and may require optimization based on the specific biological matrix and instrumentation used.

1. Preparation of Standard Solutions:

- Prepare a stock solution of Ethacrynic acid (the analyte) in a suitable organic solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Prepare a stock solution of **Ethacrynic acid-13C2,d5** (the internal standard) in the same solvent at a concentration of 1 mg/mL.
- From these stock solutions, prepare a series of working standard solutions containing a fixed concentration of the internal standard and varying concentrations of the analyte. These will be used to construct a calibration curve.

2. Sample Preparation (Protein Precipitation):

- To 100 µL of the biological sample (e.g., plasma, urine), add 10 µL of the internal standard working solution.
- Vortex briefly to mix.
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute, then centrifuge at high speed (e.g., 10,000 x g) for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC): Separation is typically achieved on a C18 reversed-phase column. The mobile phase often consists of a gradient of water and an organic solvent (e.g., acetonitrile or methanol), both containing a small amount of an additive like formic acid to improve ionization.
- Mass Spectrometry (MS/MS): The mass spectrometer is operated in multiple reaction monitoring (MRM) mode. Specific precursor-to-product ion transitions for both ethacrynic acid and **Ethacrynic acid-13C2,d5** are monitored.

4. Data Analysis:

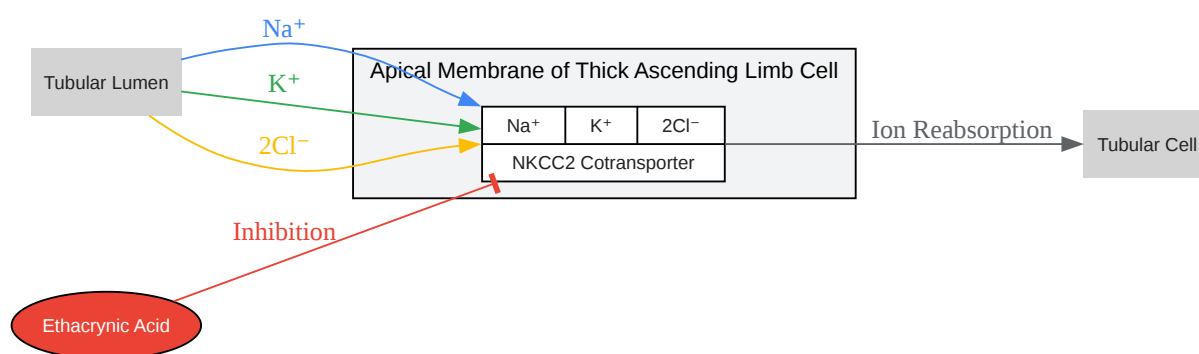
- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the prepared standard solutions.
- Determine the concentration of ethacrynic acid in the biological samples by interpolating the analyte-to-internal standard peak area ratio from the calibration curve.

Mechanism of Action of Ethacrynic Acid

While **Ethacrynic acid-13C2,d5** is primarily used as a research tool for quantification, understanding the biological activity of its non-labeled counterpart is crucial for interpreting experimental results. Ethacrynic acid has two well-characterized mechanisms of action.

Inhibition of Na-K-2Cl Cotransporter (NKCC2)

Ethacrynic acid is a loop diuretic that acts by inhibiting the Na-K-2Cl cotransporter (NKCC2) in the thick ascending limb of the loop of Henle in the kidneys.^{[5][6][7]} This inhibition leads to a decrease in the reabsorption of sodium, potassium, and chloride ions, resulting in increased excretion of these ions and water.

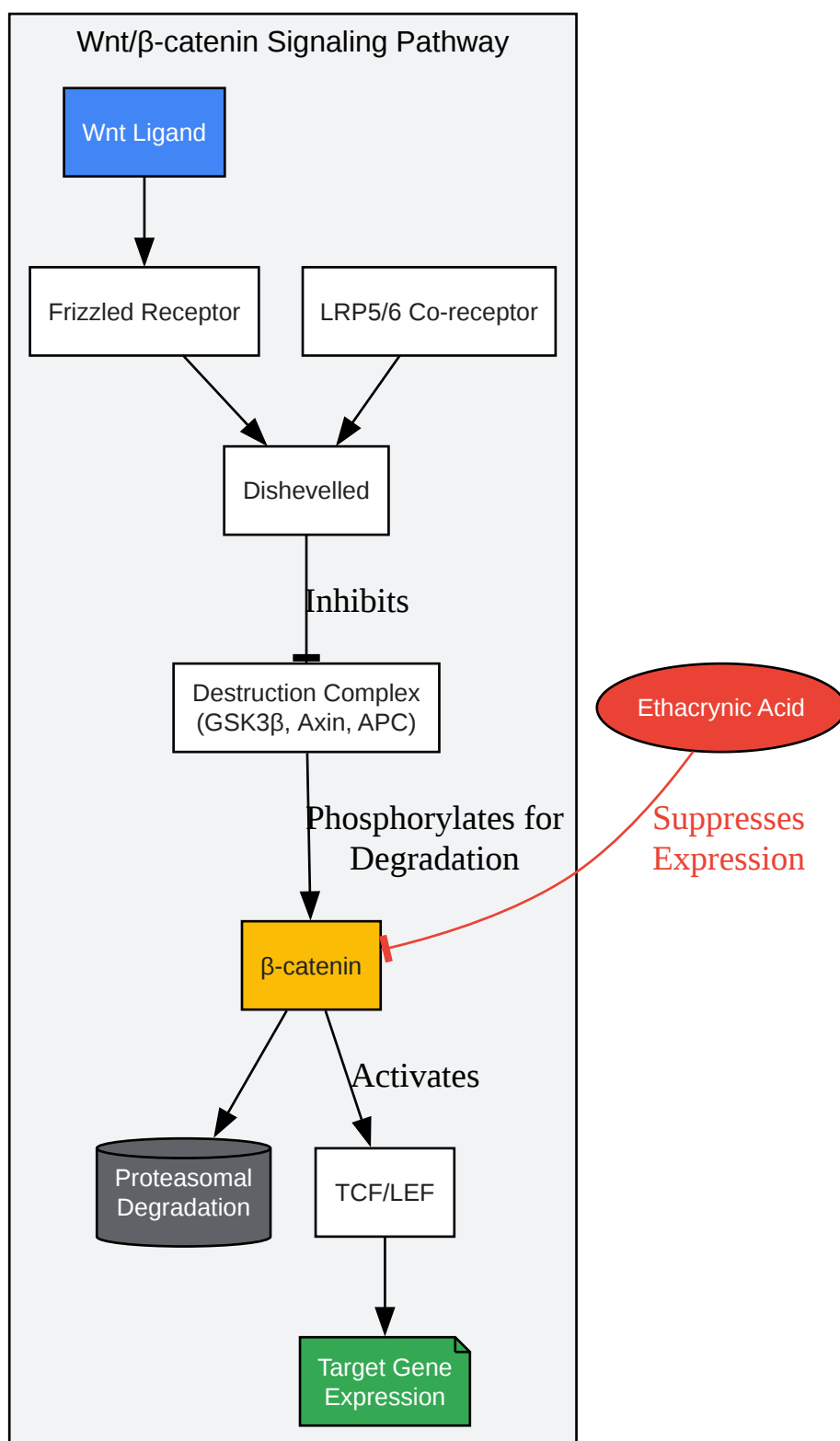


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Caption: Inhibition of the NKCC2 cotransporter by Ethacrynic Acid.

Inhibition of the Wnt/ β -catenin Signaling Pathway

More recently, ethacrynic acid has been identified as an inhibitor of the Wnt/ β -catenin signaling pathway.^{[5][8]} This pathway is crucial in embryonic development and tissue homeostasis, and its dysregulation is implicated in various diseases, including cancer. Ethacrynic acid has been shown to suppress the expression of β -catenin, a key mediator of Wnt signaling.^[5] This has led to research into its potential as an anticancer agent.^{[5][6]}



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Caption: Inhibition of the Wnt/ β -catenin pathway by Ethacrynic Acid.

Conclusion

Ethacrynic acid-13C₂,d₅ is a valuable tool for researchers requiring accurate quantification of ethacrynic acid in complex biological samples. Its use as an internal standard in LC-MS/MS applications is well-established. Furthermore, the growing body of research into the multifaceted mechanisms of action of its non-labeled form, particularly its effects on the Wnt/ β -catenin pathway, opens up new avenues for investigation in various fields, including pharmacology and oncology. This guide provides a foundational understanding for the effective utilization of this stable isotope-labeled compound in a research setting.

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